

# Application Notes and Protocols for Determining PNU-101603 Activity

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## Compound of Interest

Compound Name: **PNU-101603**

Cat. No.: **B2534268**

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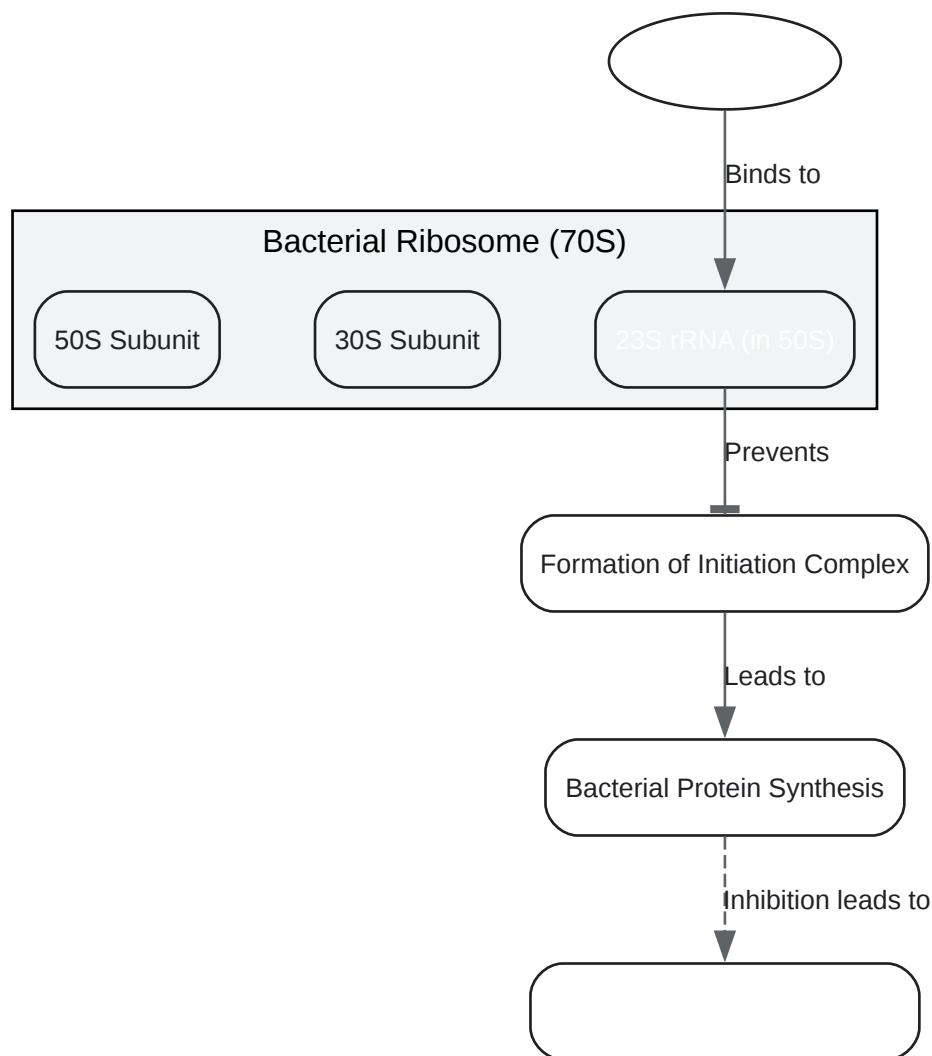
## Introduction

**PNU-101603** is the active sulfoxide metabolite of sutezolid (PNU-100480), an oxazolidinone antimicrobial agent under investigation for the treatment of tuberculosis. Like other oxazolidinones, **PNU-101603** exerts its antibacterial effect by inhibiting protein synthesis in *Mycobacterium tuberculosis*. These application notes provide detailed protocols for key cell-based assays to determine the efficacy of **PNU-101603** against *M. tuberculosis*.

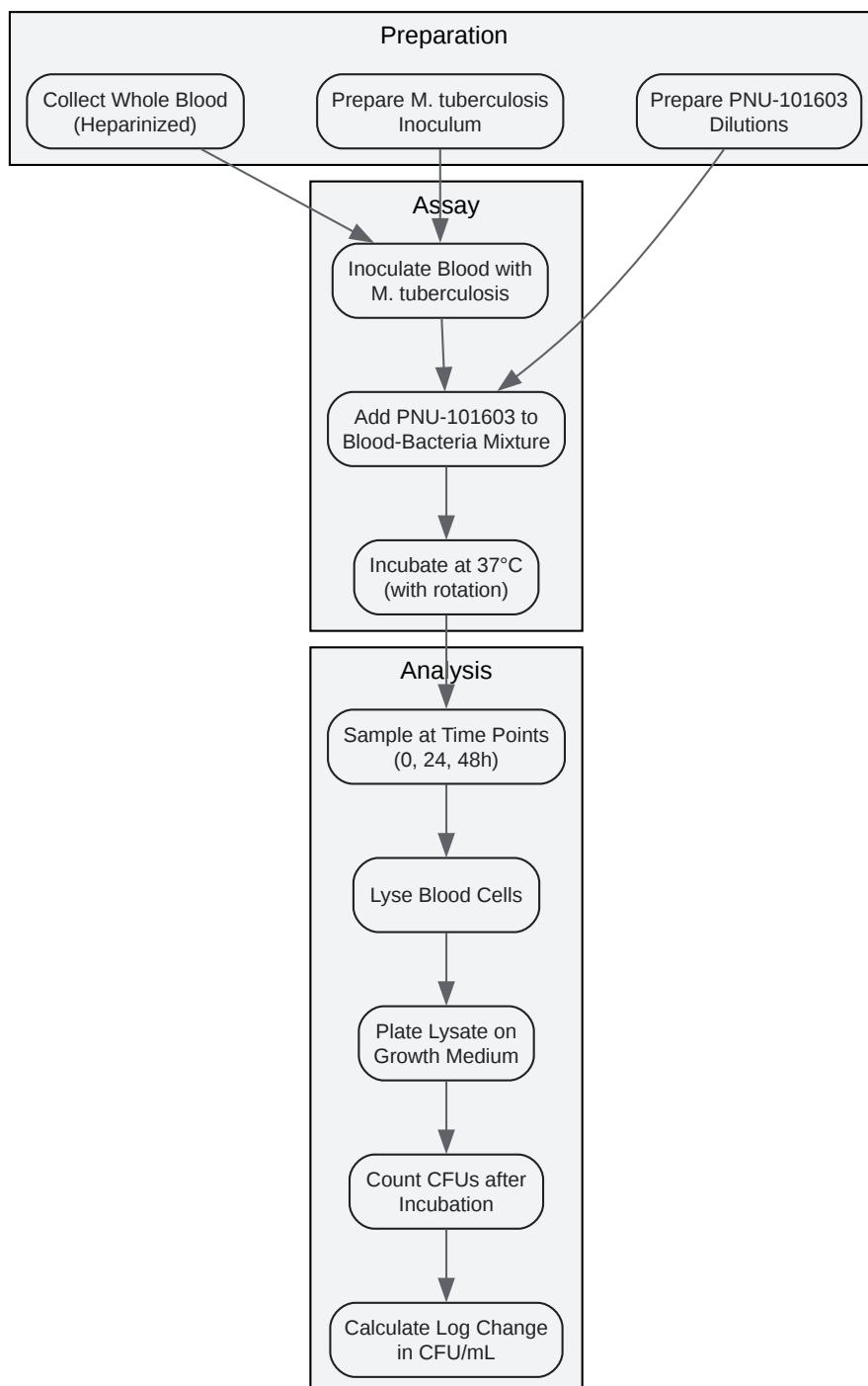
## Mechanism of Action

**PNU-101603** belongs to the oxazolidinone class of antibiotics. Its mechanism of action involves the inhibition of bacterial protein synthesis. Specifically, it binds to the 23S rRNA component of the 50S ribosomal subunit.<sup>[1]</sup> This binding occurs at the peptidyl transferase center (PTC), sterically hindering the correct positioning of the initiator tRNA (fMet-tRNA) and preventing the formation of the initiation complex, which is a crucial step in protein synthesis.<sup>[2][3][4][5]</sup> This unique mechanism of action means there is no cross-resistance with other classes of antibiotics.<sup>[2][3]</sup>

## Mechanism of Action of PNU-101603



## Workflow for Whole-Blood Bactericidal Activity (WBA) Assay

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